

ethylene signaling pathway component validation

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Compound Focus: Ethene;ethenyl acetate

CAS No.: 104912-80-3

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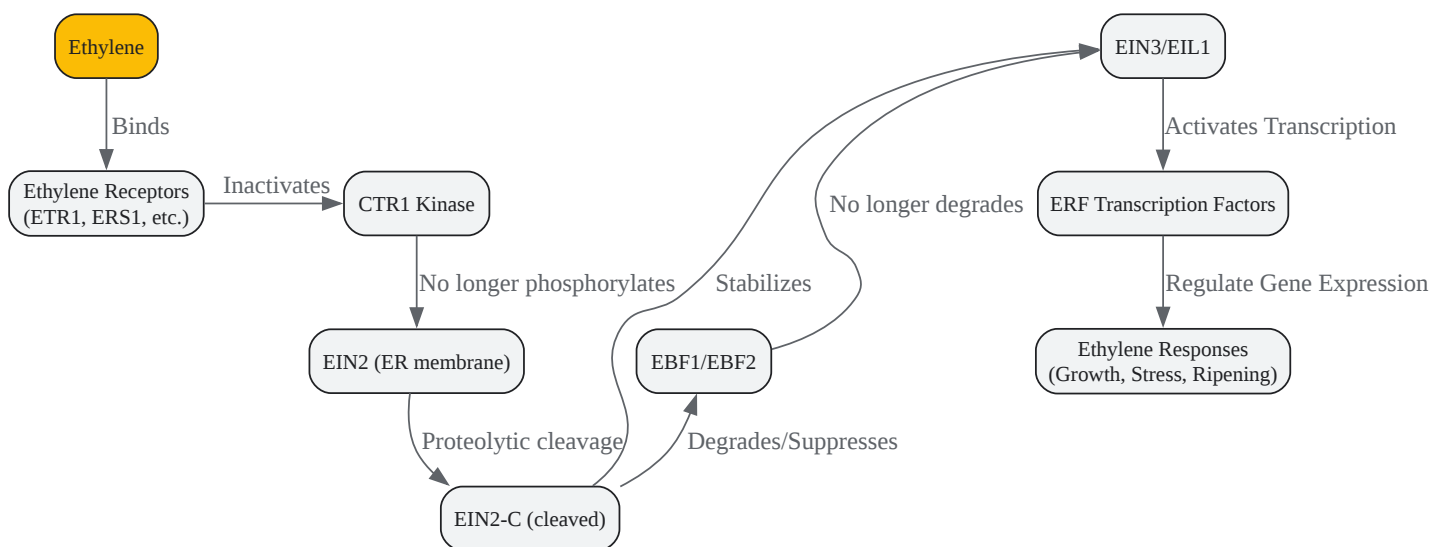
Canonical Ethylene Signaling Pathway

Since the specific comparison guides you requested are not available, here is a summary of the core components of the ethylene signaling pathway in *Arabidopsis thaliana*, which is the foundation for any validation work. The following table outlines the key components based on the consolidated information from the search results [1] [2] [3].

Component Name	Type/Function	Key Characteristics
ETR1, ERS1, ETR2, ERS2, EIN4	Ethylene Receptors	ER membrane-localized; negative regulators of signaling; function as homodimers [1] [2].
CTR1	Serine/Threonine Protein Kinase	Raf-like kinase; negative regulator; phosphorylates EIN2 in absence of ethylene [1] [2].
EIN2	Central Signal Transducer	ER transmembrane protein; key positive regulator; C-terminal fragment (EIN2-C) cleaved and moves to nucleus upon signaling [1] [2] [4].
EBF1/EBF2	F-box Proteins	Target EIN3/EIL1 transcription factors for proteasomal degradation in the absence of ethylene [2] [4].

Component Name	Type/Function	Key Characteristics
EIN3/EIL1	Transcription Factors	Key nuclear regulators; stabilized upon ethylene perception; activate downstream ERF genes [3] [4].

The relationships between these components are summarized in the pathway diagram below.



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Guidance for Your Project

To proceed with creating your comparison guides, I suggest the following approaches:

- **Refine Your Search Strategy:** Focus your search on specific, individual components and experimental methods. Instead of searching for "ethylene signaling pathway" broadly, use more targeted terms like "EIN2 antibody validation," "ethylene receptor mutant phenotyping," or "qPCR assay for ERF expression."

- **Consult Method-Specific Resources:** Look for papers that describe the development of key experimental protocols. The reviews found in the search [2] [4] can help you identify these key genes and proteins, which you can then use to search for validation data in sources like manufacturer websites (e.g., antibody providers) or genomic databases (e.g., TAIR for Arabidopsis).
- **Explore Specialized Databases:** Repositories like the Gene Expression Omnibus (GEO) or plant-specific databases can be mined for raw transcriptomic or proteomic data, which can be re-analyzed to compare the behavior of pathway components under different conditions.

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References

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